

# performance evaluation of sodium aluminum chloride in different battery architectures

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## Compound of Interest

Compound Name: Sodium aluminum chloride

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## Performance Showdown: Sodium-Aluminum Chloride in Diverse Battery Chemistries

A comprehensive analysis of sodium-aluminum chloride's ( $\text{Na-AlCl}_4$ ) role in various battery architectures reveals a versatile compound enabling high-performance energy storage solutions. This guide delves into the experimental performance of  $\text{Na-AlCl}_4$  in molten salt (ZEBRA), high-performance Na-Al, all-solid-state, and hybrid battery systems, offering a comparative look against established lithium-ion and sodium-sulfur technologies.

Sodium-aluminum chloride is emerging as a key component in the next generation of batteries, prized for its ability to function as a catholyte, a secondary electrolyte, or a solid electrolyte. Its application spans high-temperature molten salt batteries to room-temperature solid-state designs, each architecture harnessing its unique electrochemical properties to offer distinct performance characteristics. This report synthesizes experimental data to provide researchers, scientists, and battery development professionals with a clear comparison of these systems.

## Comparative Performance Analysis

The performance of sodium-aluminum chloride varies significantly across different battery architectures. The following tables summarize key quantitative data from experimental studies, providing a side-by-side comparison of ZEBRA, Na-Al Catholyte, All-Solid-State Na-Ion, and Sodium-Aluminum Hybrid batteries. For context, typical performance metrics for commercially available Lithium-Ion and Sodium-Sulfur batteries are also included.

Battery Architecture	Key Performance Metric	Value	Operating Temperature
ZEBRA (Molten Salt)	Energy Efficiency	~90% (battery), 80.9% (overall)[1]	265 °C[1]
Capacity Degradation	0.0046% per cycle over 150 cycles[1]		
Energy Density	90 - 120 Wh/kg[2]		
Na-Al with NaAlCl <sub>4</sub> Catholyte	Full-Cell Capacity	308 mAh/g[3][4][5]	High Temperature (Molten Sodium Anode)
Discharge Voltage	1.6 V[3][4][5]		
Coulombic Efficiency	100%[3][4][5]		
Energy Efficiency	~95%[3][4][5]		
Capacity Retention	97.6% after 200 cycles[3][4][5]		
All-Solid-State Na-Ion	Na <sup>+</sup> Conductivity	3.9 x 10 <sup>-6</sup> S cm <sup>-1</sup> at 30 °C	30 °C and 60 °C
High-Voltage Stability	Up to ~4.0 V (vs Na/Na <sup>+</sup> )		
Capacity Retention	82.9% after 500 cycles at 60 °C and 1C		
Sodium-Aluminum Hybrid	Discharge Voltage	1.25 V[6][7][8]	Room Temperature
Cathodic Capacity	99 mAh g <sup>-1</sup> at C/10[6][7][8][9]		
Coulombic Efficiency	98%[6][7][8][9]		
Lithium-Ion (Typical)	Energy Density	100 - 270 Wh/kg[10]	-20 to 60 °C

Cycle Life	>10,000 cycles (lab conditions)		
Sodium-Sulfur (Typical)	Energy Density	~150 Wh/kg[2]	270 - 350 °C[11]
Cycle Life	~10,000 cycles (lab conditions)[12]		

## Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are summaries of the experimental protocols used to evaluate the performance of each sodium-aluminum chloride battery architecture.

### ZEBRA Battery Performance Testing

The performance of ZEBRA (Zero Emission Battery Research Africa) batteries, which utilize Na-AlCl<sub>4</sub> as a secondary electrolyte, is typically evaluated through a series of electrochemical and stress tests.

- **Electrochemical Cycling:**
  - **Charging:** A constant current (CC) charge is applied until the battery reaches a predefined voltage, followed by a constant voltage (CV) charge until the current drops to a specified level.
  - **Discharging:** A constant current discharge is applied until the battery reaches its cut-off voltage.
  - **Performance Metrics:** Key parameters monitored include energy efficiency (the ratio of discharged to charged energy), capacity degradation over multiple cycles, and round-trip efficiency.
- **Stress Testing:** To assess the robustness and safety of ZEBRA batteries, they are subjected to various stress conditions:

- Altitude Simulation: The battery is stored at low pressure to simulate high-altitude conditions.
- Thermal Cycling: The battery is subjected to repeated cycles of extreme high and low temperatures.
- Vibration Test: The battery is exposed to vibrations of varying frequencies and amplitudes to simulate transportation and operational stresses.

## Na-Al Battery with NaAlCl<sub>4</sub> Catholyte Fabrication and Testing

This high-performance battery architecture uses a molten sodium anode, a  $\beta''$ -alumina solid electrolyte, and a NaAlCl<sub>4</sub> catholyte.

- Cell Assembly:
  - A  $\beta''$ -alumina solid electrolyte tube separates the molten sodium anode from the catholyte.
  - The catholyte consists of a mixture of NaAlCl<sub>4</sub> and an aluminum current collector.
  - The cell is sealed in an inert atmosphere (e.g., an argon-filled glovebox) to prevent moisture contamination.
- Electrochemical Characterization:
  - Cyclic Voltammetry (CV): Used to investigate the electrochemical reversibility of the Al deposition/stripping process in the NaAlCl<sub>4</sub> catholyte.
  - Galvanostatic Cycling: The battery is charged and discharged at constant current densities to determine its specific capacity, energy efficiency, and cycle life.
  - Electrochemical Impedance Spectroscopy (EIS): Performed to analyze the interfacial properties and charge transfer kinetics of the cell.

## All-Solid-State Sodium-Ion Battery with NaAlCl<sub>4</sub> Electrolyte

In this architecture,  $\text{NaAlCl}_4$  serves as the solid electrolyte, enabling a safer, all-solid-state design.

- **Electrolyte Synthesis:** Orthorhombic  $\text{NaAlCl}_4$  is typically synthesized via mechanochemical milling of a stoichiometric mixture of  $\text{NaCl}$  and  $\text{AlCl}_3$ .
- **Cell Fabrication:**
  - The cathode material (e.g.,  $\text{NaCrO}_2$ ) is mixed with the  $\text{NaAlCl}_4$  solid electrolyte and a conductive carbon additive.
  - The anode material (e.g.,  $\text{Na}_3\text{Sn}$ ) is prepared separately.
  - The cathode, solid electrolyte, and anode are pressed into a pellet to form the all-solid-state cell.
- **Electrochemical Testing:**
  - **Ionic Conductivity Measurement:** The ionic conductivity of the  $\text{NaAlCl}_4$  solid electrolyte is measured using electrochemical impedance spectroscopy.
  - **Galvanostatic Cycling:** The cell is cycled at various current rates to evaluate its capacity retention, coulombic efficiency, and rate capability.
  - **High-Voltage Stability Test:** The electrochemical stability window of the  $\text{NaAlCl}_4$  electrolyte is determined by cyclic voltammetry.

## Sodium-Aluminum Hybrid Battery Assembly and Characterization

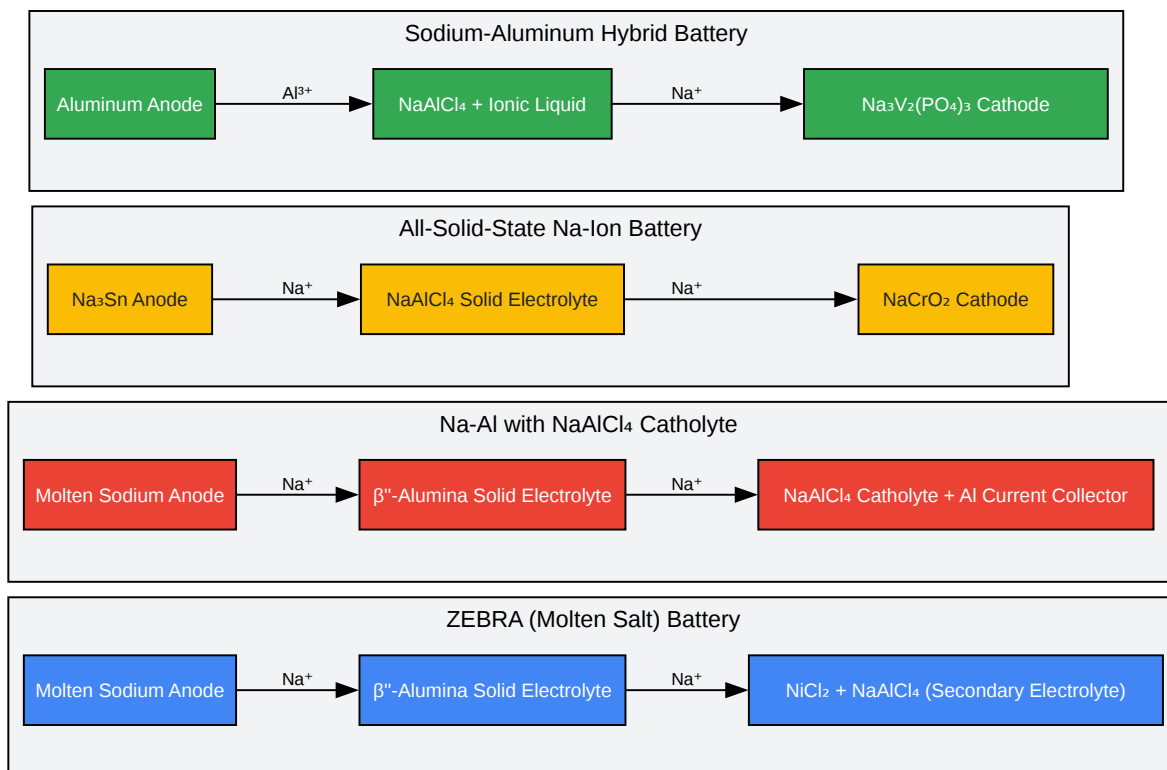
This hybrid system combines an aluminum anode with a sodium-ion intercalation cathode.

- **Electrolyte Preparation:** The electrolyte is a dual-salt system consisting of  $\text{NaAlCl}_4$  and an ionic liquid (e.g., 1-ethyl-3-methylimidazolium chloride -  $\text{AlCl}_3$ ).
- **Cell Assembly:**
  - An aluminum foil is used as the anode.

- The cathode is typically a sodium-ion intercalation material like  $\text{Na}_3\text{V}_2(\text{PO}_4)_3$  (NVP).
- A separator (e.g., glass fiber) is soaked in the dual-salt electrolyte and placed between the anode and cathode.
- Electrochemical Evaluation:
  - Cyclic Voltammetry: Used to study the electrochemical behavior of both the aluminum anode and the NVP cathode in the hybrid electrolyte.
  - Galvanostatic Charge-Discharge: The battery is cycled to determine its discharge voltage, cathodic capacity, coulombic efficiency, and long-term cycling stability.

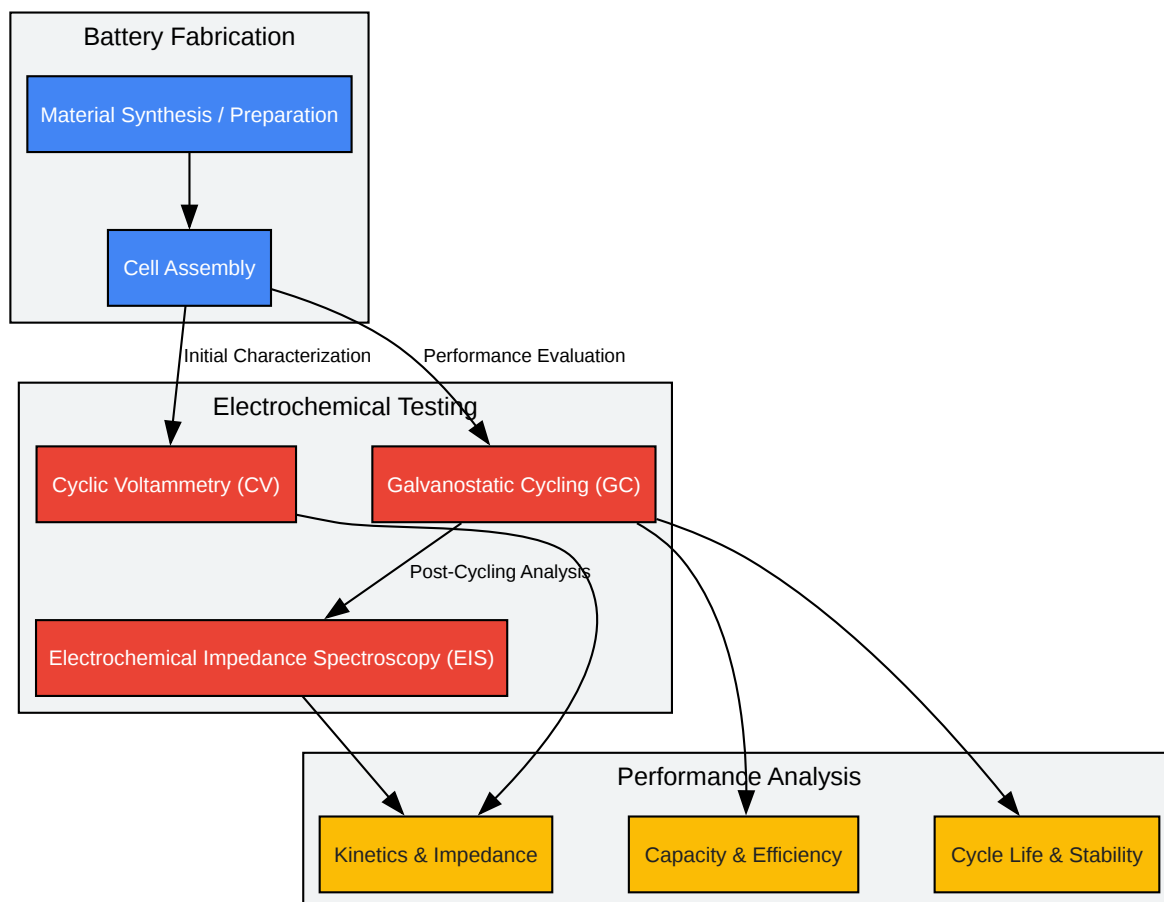
## Visualizing the Architectures and Workflows

To better understand the relationships and processes involved in these battery systems, the following diagrams have been generated using Graphviz.



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Caption: Schematic diagrams of different battery architectures utilizing sodium-aluminum chloride.



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Caption: A generalized experimental workflow for the fabrication and evaluation of battery performance.

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